

Technical Support Center: Dimethyl (1-Diazo-2-oxopropyl)phosphonate (Bestmann-Ohira Reagent)

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Compound of Interest

Compound Name: *Dimethyl (1-Diazo-2-oxopropyl)phosphonate*

Cat. No.: *B1144549*

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **Dimethyl (1-Diazo-2-oxopropyl)phosphonate**.

Frequently Asked Questions (FAQs)

Q1: What is **Dimethyl (1-Diazo-2-oxopropyl)phosphonate** and what are its primary applications?

A1: **Dimethyl (1-Diazo-2-oxopropyl)phosphonate**, commonly known as the Bestmann-Ohira reagent, is a versatile organophosphorus compound widely used in organic synthesis.^{[1][2]} Its primary application is the conversion of aldehydes into terminal alkynes, a reaction known as the Bestmann-Ohira modification of the Seydel-Gilbert homologation.^{[2][3][4][5]} It is also used to convert ketones into methyl enol ethers.^{[2][3]} Additionally, it serves as a reagent in the synthesis of various nitrogen-containing heterocyclic compounds like pyrazoles, triazoles, and oxazoles through 1,3-dipolar cycloaddition reactions.^{[3][6]}

Q2: What are the main hazards associated with **Dimethyl (1-Diazo-2-oxopropyl)phosphonate**?

A2: **Dimethyl (1-Diazo-2-oxopropyl)phosphonate** is a hazardous chemical that requires careful handling. It is classified as causing skin and serious eye irritation, and it may cause respiratory irritation.^[7] The compound is harmful if swallowed or inhaled.^[8] When sold as a solution in acetonitrile, it is a highly flammable liquid and vapor.^[8] Prolonged or repeated exposure may cause damage to organs. It is crucial to consult the Safety Data Sheet (SDS) for detailed hazard information.^{[7][8][9][10]}

Q3: What personal protective equipment (PPE) should be worn when handling this reagent?

A3: When handling **Dimethyl (1-Diazo-2-oxopropyl)phosphonate**, it is mandatory to wear appropriate personal protective equipment. This includes:

- Eye/Face Protection: Safety glasses with side-shields or goggles.^{[7][10]}
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.^{[7][10]}
- Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood.^{[7][8]} If inhalation risk is high, a NIOSH-approved respirator may be necessary.^[10]

Q4: How should **Dimethyl (1-Diazo-2-oxopropyl)phosphonate** be stored?

A4: The reagent should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances and sources of ignition.^{[7][8]} The recommended long-term storage temperature is 2-8°C.^{[7][8]}

Q5: What are the incompatible materials to avoid?

A5: **Dimethyl (1-Diazo-2-oxopropyl)phosphonate** is incompatible with strong oxidizing agents and bases.^{[7][10]}

Q6: What should I do in case of a spill?

A6: In the event of a spill, ensure adequate ventilation and remove all sources of ignition.^{[7][8]} Wear appropriate PPE, including respiratory protection.^{[7][8]} Absorb the spill with an inert material (e.g., sand, vermiculite) and place it into a suitable, labeled container for disposal.^{[7][8]} Prevent the spill from entering drains or waterways.^{[7][8]} Consult local regulations for proper disposal.^{[7][8]}

Troubleshooting Guide

Problem 1: Low or no yield of the desired alkyne in the Bestmann-Ohira reaction.

Possible Cause	Troubleshooting Step
Moisture in the reaction	The reaction is sensitive to moisture. Ensure all glassware is thoroughly dried, and use anhydrous solvents. Running the reaction under an inert atmosphere (e.g., argon or nitrogen) is highly recommended. [11]
Inactive reagent	The Bestmann-Ohira reagent can degrade over time, especially if not stored properly. It is recommended to use a fresh bottle or to purify the reagent by column chromatography if its purity is questionable. [12]
Incorrect base or base strength	The choice of base is crucial. For enolizable aldehydes, a mild base like potassium carbonate (K_2CO_3) is preferred to avoid side reactions such as aldol condensation. [5] [11] For less sensitive substrates, stronger bases can be used, but this may require temperature control.
Low reaction temperature	While some reactions proceed well at room temperature, others may require gentle heating to go to completion. Monitor the reaction by TLC to determine the optimal temperature.
Impure starting aldehyde	Impurities in the starting aldehyde can interfere with the reaction. Ensure the aldehyde is of high purity before use. [11]

Problem 2: Formation of significant side products.

Possible Cause	Troubleshooting Step
Aldol condensation of enolizable aldehydes	Using a strong base with an enolizable aldehyde can promote self-condensation. Switch to a milder base like potassium carbonate. [5] [11]
Decomposition of the reagent	The Bestmann-Ohira reagent can decompose, especially in the presence of strong bases or at elevated temperatures, potentially leading to the formation of the corresponding aldehyde from the reagent itself. [11] Running the reaction at lower temperatures can help minimize decomposition. [11]
Racemization of stereocenters α to the carbonyl group	Strongly basic conditions can lead to racemization. The milder conditions of the Bestmann-Ohira reaction (e.g., K_2CO_3 in methanol) are generally preferred to avoid this issue. [4]

Quantitative Data Summary

Physical and Chemical Properties

Property	Value
Molecular Formula	$\text{C}_5\text{H}_9\text{N}_2\text{O}_4\text{P}$
Molecular Weight	192.11 g/mol [2]
Appearance	Pale-yellow to brown clear liquid [13]
Relative Density	1.28 [7]
Refractive Index	1.4770-1.4820 [7]

Toxicological Data

Test	Result	Species
LD50 Oral	617 mg/kg	Mouse[7]
LD50 Dermal	> 2,000 mg/kg	Rabbit[7]

Thermal Stability Data (for Diethyl (1-Diazo-2-oxopropyl)phosphonate)

Substance	Onset of Exothermic Event	Enthalpy of Decomposition (ΔH)
Diethyl(1-diazo-2-oxopropyl)phosphonate	~86°C	-689 J/g[14]
4-acetamidobenzenesulfonyl azide (a common diazo transfer reagent)	~116°C	-1280 J/g[14]
Diethyl(2-oxopropyl)phosphonate (starting material)	~246°C	-376 J/g[14]

Note: The thermal stability data is for the diethyl analogue, but provides a useful reference for the potential thermal hazards of diazo phosphonate compounds.

Experimental Protocols & Workflows

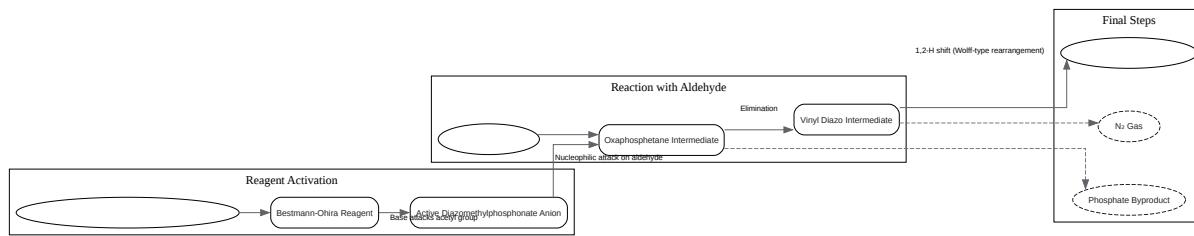
General Experimental Workflow for Bestmann-Ohira Reaction



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Caption: General workflow for the one-pot synthesis of alkynes from aldehydes using the Bestmann-Ohira reagent.

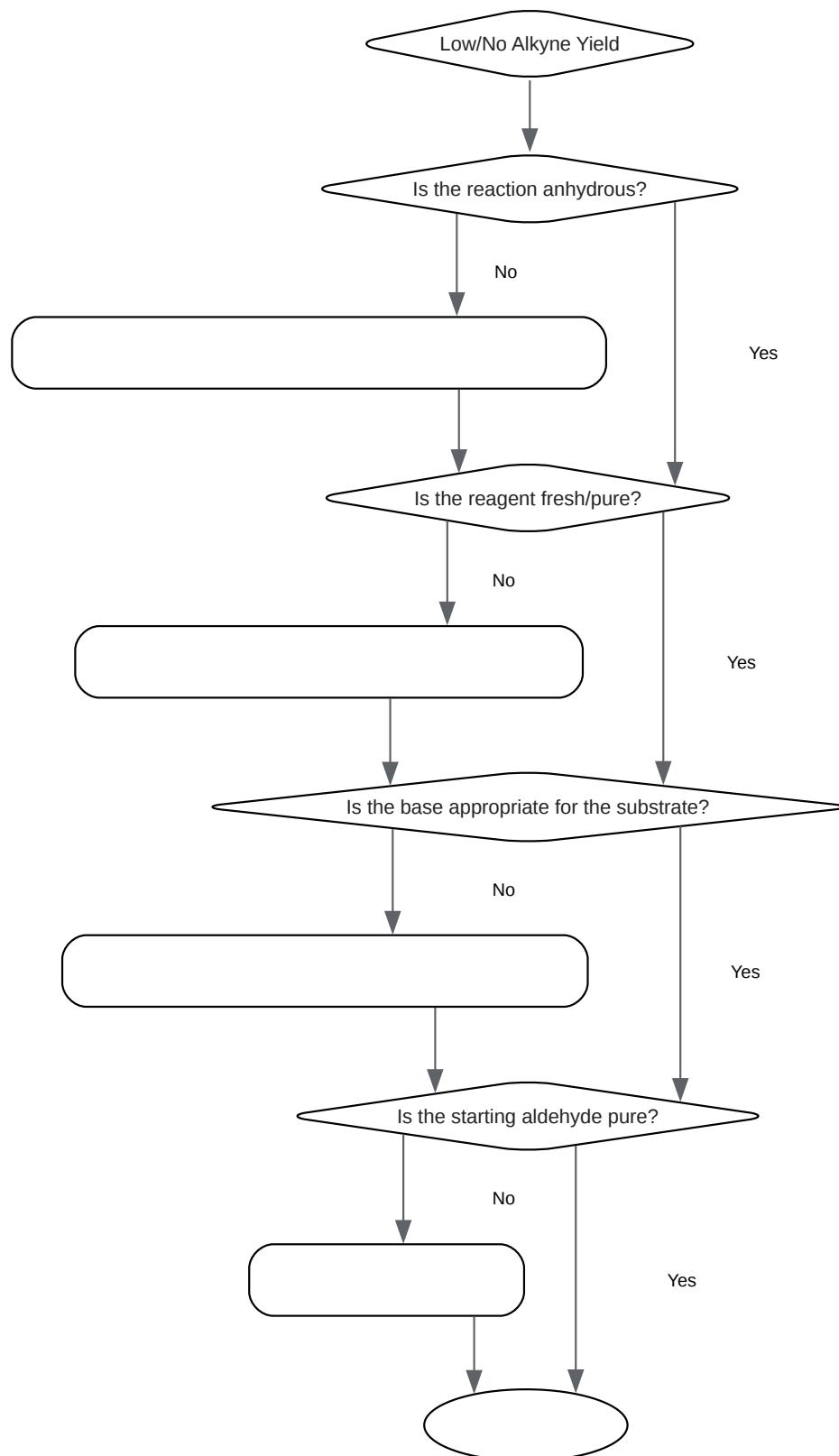
Signaling Pathway: Mechanism of the Bestmann-Ohira Reaction



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Caption: Simplified mechanism of the Bestmann-Ohira reaction for alkyne synthesis.

Logical Relationship: Troubleshooting Flowchart

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Caption: A logical troubleshooting guide for low-yield Bestmann-Ohira reactions.

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